

# Synthesis and Characterization of 2,4,6-Trichlorophenol: A Technical Guide

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## Compound of Interest

Compound Name: 2,4,6-Trichlorophenol

Cat. No.: B030397

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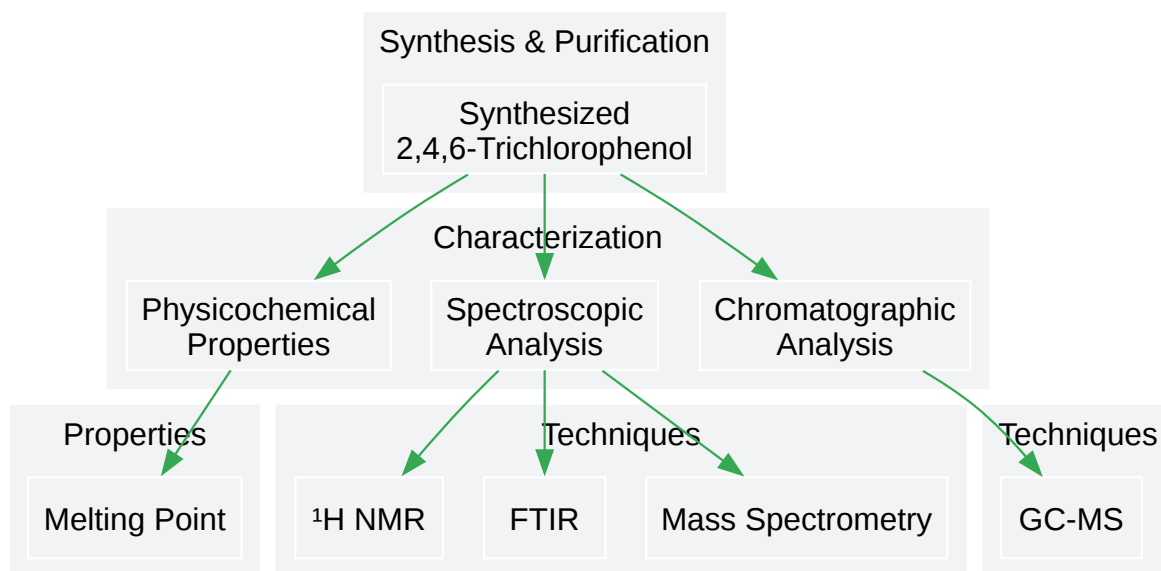
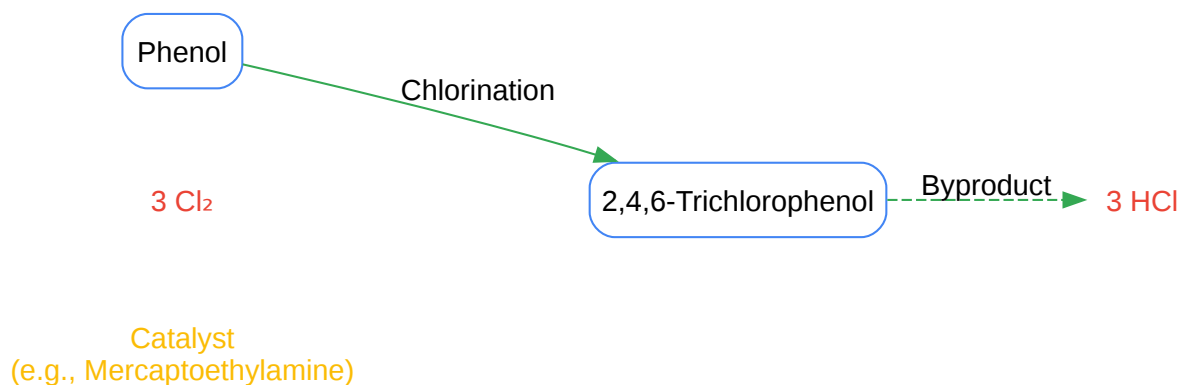
This in-depth technical guide provides a comprehensive overview of the synthesis and characterization of **2,4,6-trichlorophenol**. The document details experimental protocols for its preparation via direct chlorination of phenol and its subsequent purification. Furthermore, it outlines the key analytical techniques employed for its characterization, supported by tabulated quantitative data and visual workflows.

## Synthesis of 2,4,6-Trichlorophenol

The primary industrial method for the synthesis of **2,4,6-trichlorophenol** is the direct electrophilic chlorination of phenol.<sup>[1]</sup> This process involves the substitution of hydrogen atoms on the aromatic ring of phenol with chlorine atoms at the ortho and para positions. The use of a catalyst can enhance the reaction's selectivity and yield.

## Synthesis Pathway

The synthesis proceeds via the electrophilic aromatic substitution of phenol with chlorine. The hydroxyl group of phenol is a strongly activating ortho-, para-director, leading to the substitution at the 2, 4, and 6 positions.



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## References

- 1. [hpc-standards.com](https://www.hpc-standards.com) [[hpc-standards.com](https://www.hpc-standards.com)]
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